using Enmein for G0/G1 phase cell cycle arrest experiments

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Compound of Interest

Compound Name:	*Enmein*
CAS No.:	*3776-39-4*
Cat. No.:	*B198249*

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Application Notes: **Enmein**-Induced G0/G1 Cell Cycle Arrest

Introduction

The cell division cycle is a fundamental process that ensures the faithful replication and segregation of genetic material. The G0/G1 phase represents a critical checkpoint where the cell commits to another round of division or enters a quiescent state (G0). Dysregulation of this checkpoint is a hallmark of cancer, leading to uncontrolled proliferation.[1][2] Targeting the G0/G1 transition is therefore a promising strategy in cancer therapy. **Enmein** is a novel investigational compound that has been shown to induce cell cycle arrest in the G0/G1 phase, thereby inhibiting the proliferation of various cancer cell lines.

These application notes provide detailed protocols for researchers to study the effects of **Enmein** on the cell cycle, focusing on methods to quantify G0/G1 arrest and elucidate the underlying molecular mechanisms.

Proposed Mechanism of Action

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Enmein is hypothesized to induce G0/G1 cell cycle arrest by modulating the expression and activity of key regulatory proteins. The progression from G1 to S phase is primarily controlled by the activity of Cyclin D-CDK4/6 and Cyclin E-CDK2 complexes.[3][4] **Enmein** treatment leads to the downregulation of Cyclin D1 and the upregulation of cyclin-dependent kinase inhibitors (CKIs) such as p21/Cip1 and p27/Kip1.[5] These inhibitors bind to and inactivate the Cyclin-CDK complexes, preventing the phosphorylation of the retinoblastoma protein (Rb). Hypophosphorylated Rb remains bound to the E2F transcription factor, blocking the expression of genes required for S phase entry and effectively halting the cell cycle in G1.[6]

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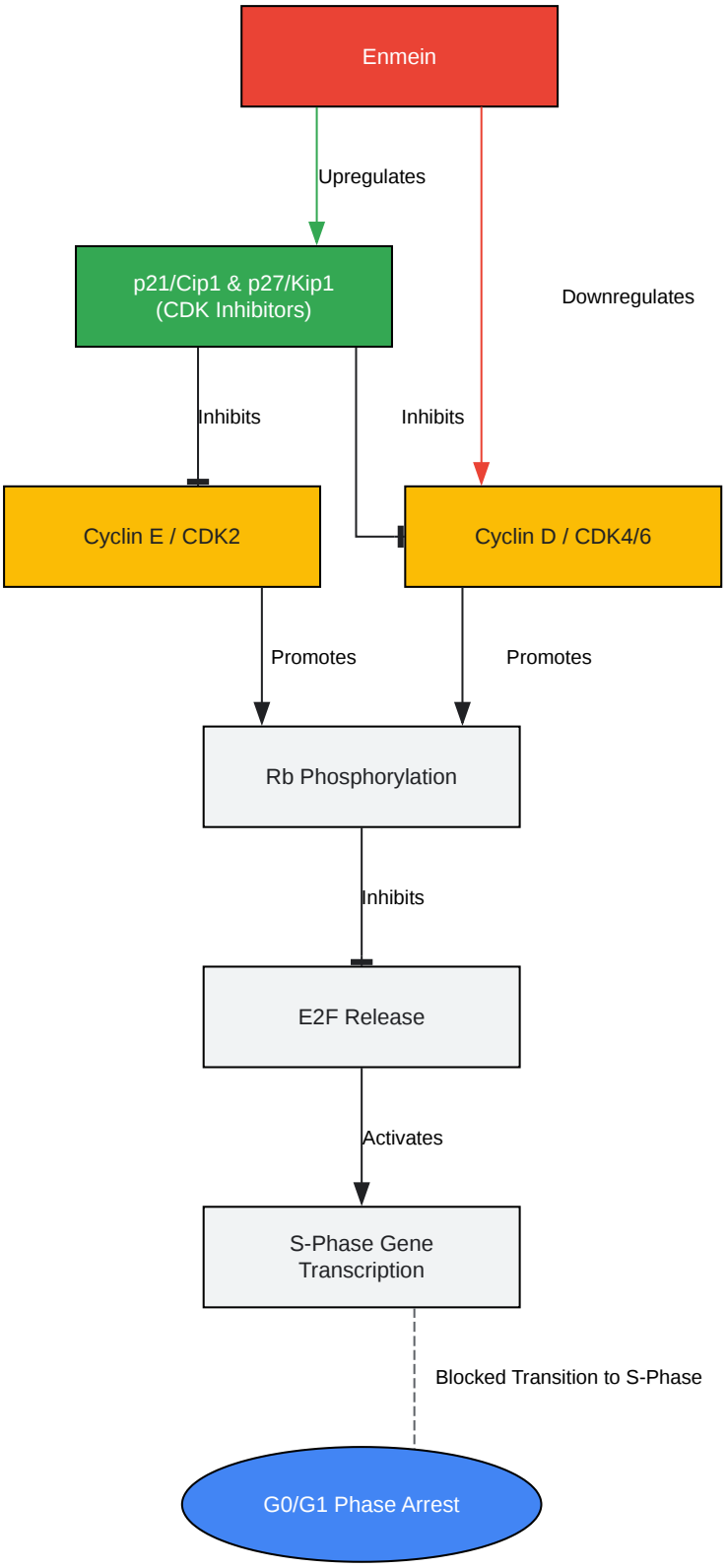

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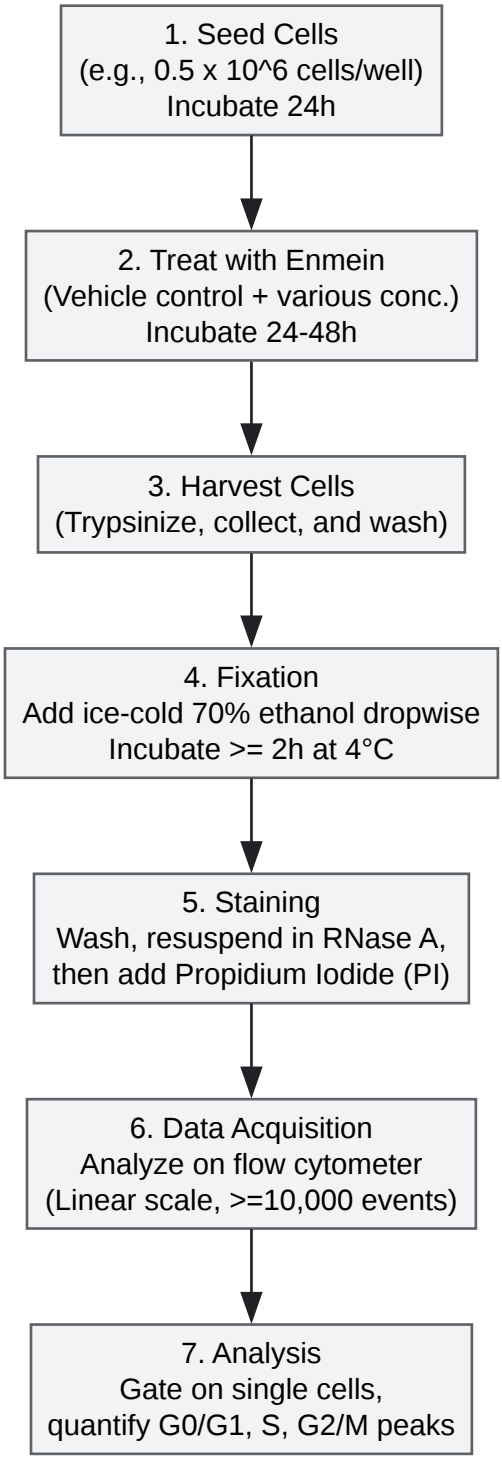

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References

- 1. Role of G0-G1 arrest in the inhibition of tumor cell growth by interferon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Quantitation of G0 and G1 phase cells in primary carcinomas. Antibody to M1 subunit of ribonucleotide reductase shows G1 phase restriction point block - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cyclin-dependent protein kinases and cell cycle regulation in biology and disease - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Molecular mechanisms of G0/G1 cell-cycle arrest and apoptosis induced by terfenadine in human cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Control of Expression of Key Cell Cycle Enzymes Drives Cell Line-Specific Functions of CDK7 in Human PDAC Cells [mdpi.com]
- To cite this document: BenchChem. [using Enmein for G0/G1 phase cell cycle arrest experiments]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b198249/docs#using-enmein-for-g0-g1-phase-cell-cycle-arrest-experiments]

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